

# What is the chemical structure of tert-Octylamine?

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## Compound of Interest

Compound Name: *tert-Octylamine*

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## An In-depth Technical Guide to tert-Octylamine

### Introduction

**tert-Octylamine**, systematically known as 2,4,4-trimethylpentan-2-amine, is a sterically hindered primary amine.[1][2] Its highly branched alkyl structure, the tert-octyl group, imparts unique chemical properties that make it a valuable intermediate and reagent in organic synthesis and materials science.[1] The bulky nature of the tert-octyl group influences reaction kinetics and selectivity, primarily due to steric effects.[1] This compound serves as a critical building block in the synthesis of pharmaceuticals and agrochemicals, where it is used to modify lipophilicity and metabolic stability.[1][3] Furthermore, it is a precursor for manufacturing surfactants, corrosion inhibitors, and polymerization initiators.[1][3][4]

## Chemical Identity and Properties

- IUPAC Name: 2,4,4-trimethylpentan-2-amine[2]
- Synonyms: 1,1,3,3-Tetramethylbutylamine, 2-Amino-2,4,4-trimethylpentane[5][6]
- CAS Number: 107-45-9[2][6]
- Molecular Formula: C<sub>8</sub>H<sub>19</sub>N[2][5][6]

The key physical and chemical properties of **tert-Octylamine** are summarized in the table below for easy reference.

| Property                              | Value                  |
|---------------------------------------|------------------------|
| Molecular Weight                      | 129.24 g/mol [1][2][5] |
| Appearance                            | Colorless liquid[3]    |
| Boiling Point                         | 137–143 °C[1][7]       |
| Melting Point                         | -67 °C[7]              |
| Density                               | 0.805 g/mL at 25 °C[7] |
| Flash Point                           | 32 °C (90 °F)[1]       |
| Vapor Pressure                        | 10 mm Hg at 25 °C[7]   |
| Water Solubility                      | Insoluble[1][3]        |
| Refractive Index (n <sub>20/D</sub> ) | 1.424[7]               |

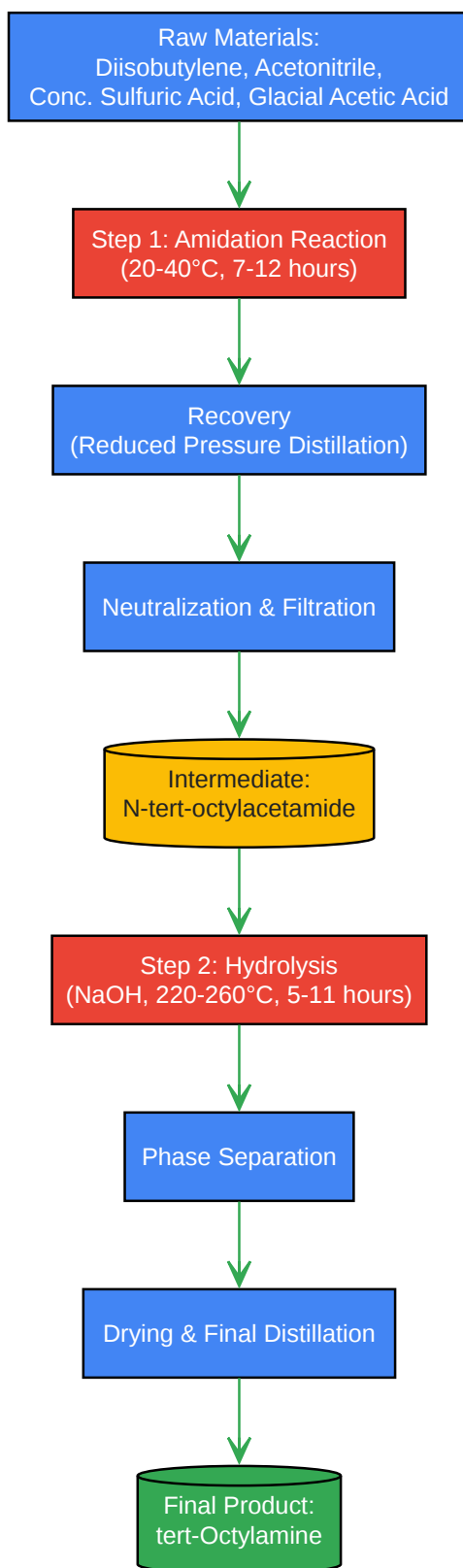
## Chemical Structure

The structure of **tert-Octylamine** is characterized by a tertiary carbon atom bonded to an amino group, with a neopentyl group attached. This arrangement results in significant steric hindrance around the nitrogen atom.

Caption: 2D Chemical Structure of **tert-Octylamine**.

## Experimental Protocols: Synthesis of tert-Octylamine

The most prevalent industrial method for synthesizing **tert-Octylamine** is the Ritter reaction, which typically involves the reaction of an alkene (diisobutylene) with a nitrile (like acetonitrile) in the presence of a strong acid.[1] A common industrial process involves a two-step sequence: amidation followed by hydrolysis.[8][9]



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Caption: General workflow for the industrial synthesis of **tert-Octylamine**.

## Detailed Protocol for Two-Step Synthesis:

This protocol is based on a patented industrial method.[\[8\]](#)

### Step 1: Amidation to form N-tert-octylacetamide

- **Charging the Reactor:** In a suitable reactor equipped with stirring and temperature control, charge diisobutylene, acetonitrile, and glacial acetic acid. A typical molar ratio is 1.00 (diisobutylene) : 1.00-2.00 (acetonitrile) : 1.00-2.00 (concentrated sulfuric acid).[\[8\]](#) Glacial acetic acid is used as the solvent.
- **Reaction:** Cool the mixture to 10-20°C. Slowly add concentrated sulfuric acid while maintaining the temperature between 20°C and 40°C.
- **Incubation:** Stir the mixture for 7 to 15 hours at this temperature to complete the amidation reaction.[\[8\]](#)
- **Work-up:**
  - Transfer the reaction solution to a distillation apparatus.
  - Perform distillation under reduced pressure to recover unreacted diisobutylene and the glacial acetic acid solvent.
  - Neutralize the distillation residue with a sodium hydroxide or sodium acetate solution.
  - Filter the resulting solid, wash it with water, and dry to obtain crude N-tert-octylacetamide.[\[8\]](#)

### Step 2: Hydrolysis to **tert-Octylamine**

- **Charging the Reactor:** Place the N-tert-octylacetamide from Step 1 into a high-pressure reactor with a 10-30% aqueous solution of sodium hydroxide. The molar ratio of N-tert-octylacetamide to sodium hydroxide should be between 1:1.5 and 1:2.5.[\[8\]](#)
- **Reaction:** Heat the mixture to a temperature between 220°C and 260°C and maintain it for 5 to 11 hours to effect hydrolysis.[\[8\]](#)

- Isolation and Purification:
  - Cool the reaction mixture and transfer it to a separatory funnel.
  - Separate the upper organic layer (**tert-Octylamine**).
  - Dry the organic layer using an appropriate drying agent (e.g., anhydrous sodium sulfate).
  - Purify the dried product by fractional distillation to obtain high-purity **tert-Octylamine**.

## Chemical Reactivity and Applications

### Reactivity

The primary amine of **tert-Octylamine** can act as both a base and a nucleophile. However, the significant steric bulk of the tert-octyl group hinders its nucleophilicity, making it a non-nucleophilic base in many contexts.

- N-Alkylation: It undergoes N-alkylation with reagents like alkyl halides or acyl chlorides, often in the presence of a base such as triethylamine.<sup>[1]</sup> This reaction is fundamental to incorporating the tert-octyl moiety into more complex molecules.
- Oxidation: **tert-Octylamine** can be oxidized to form nitroso-tert-octane using oxidizing agents like m-Chloroperoxybenzoic acid or peroxyacetic acid.<sup>[1][10]</sup>
- Ligand Synthesis: It serves as a precursor for synthesizing N-alkyl N-heterocyclic carbenes (NHCs), which are important ligands in catalysis.<sup>[1]</sup>

### Applications

The unique properties of **tert-Octylamine** make it useful across various sectors:

- Pharmaceuticals: It is a key building block for active pharmaceutical ingredients (APIs). For instance, it is used in the synthesis of TLR7 agonists and aminomethyltetracycline derivatives with antibacterial properties.<sup>[1][7][11]</sup> Its incorporation can enhance a drug's lipophilicity, affecting its absorption, distribution, metabolism, and excretion (ADME) profile.

- **Agrochemicals:** The tert-octyl group is incorporated into pesticides and other agrochemicals to improve their efficacy and stability.[1]
- **Corrosion Inhibitors:** Its amine group allows it to form a protective film on metal surfaces, making it an effective corrosion inhibitor in industrial fluids.[3]
- **Material Science:** It is used in the synthesis of polymers and as a light stabilizer.[9] It also serves as a precursor for azoalkanes, which are used as polymerization initiators, particularly in processes where high-temperature stability is required.[4]

## Safety and Handling

**tert-Octylamine** is a corrosive and flammable liquid.[2][3]

- **Hazards:** It causes severe skin burns and eye damage.[2] It is harmful if swallowed and is toxic to aquatic life with long-lasting effects.[2] The vapor can form explosive mixtures with air.[12]
- **Handling:** Handle in a well-ventilated area, away from heat, sparks, and open flames.[3] Wear suitable protective clothing, gloves, and eye/face protection.[3]
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly sealed, corrosion-resistant container.[3] Keep in a designated flammables area.

### Conclusion

**tert-Octylamine** is a fundamentally important organic intermediate with a distinct chemical structure that governs its reactivity and utility. Its steric hindrance and basicity are leveraged in a wide array of applications, from the synthesis of life-saving drugs to the production of advanced materials and industrial chemicals. A thorough understanding of its properties, synthesis, and handling is crucial for researchers and professionals working in drug development, chemical manufacturing, and materials science.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)